

2-Cyclopropylethanol safety and handling precautions

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Compound of Interest

Compound Name: 2-Cyclopropylethanol

Cat. No.: B145733

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An In-depth Technical Guide to the Safety and Handling of **2-Cyclopropylethanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Cyclopropylethanol** (CAS No. 2566-44-1), a key reagent in various chemical syntheses. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risk during its use in research and development.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Cyclopropylethanol** is presented below. This data is essential for the proper design of experiments and for understanding its behavior under various laboratory conditions.

Property	Value	Reference(s)
CAS Number	2566-44-1	[1][2]
Molecular Formula	C ₅ H ₁₀ O	[1][2]
Molecular Weight	86.13 g/mol	[1][3]
Appearance	Clear, colorless liquid/oil	[4][5]
Boiling Point	137-138 °C at 760 mmHg	[4][5]
Flash Point	47 °C (117 °F)	[4][5]
Density	0.975 - 1.0 g/cm ³ (Predicted/Approximate)	[5][6]
Water Solubility	Miscible	[5][6]
Storage Temperature	Room temperature; some suppliers recommend -20°C for long-term storage	[2][5]

Hazard Identification and Classification

2-Cyclopropylethanol is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System (GHS) and the corresponding hazard statements.

Hazard Class	GHS Category	Pictogram	Signal Word	Hazard Statement(s)	Reference(s)
Flammable Liquids	Category 3	GHS02	Danger	H226: Flammable liquid and vapor	[3] [4] [6]
Acute Toxicity, Oral	Category 4	GHS07	Warning	H302: Harmful if swallowed	[1]
Skin Corrosion/Irritation	Category 2	GHS07	Warning	H315: Causes skin irritation	[3] [6]
Serious Eye Damage/Eye Irritation	Category 2A	GHS07	Warning	H319: Causes serious eye irritation	[1] [3] [6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07	Warning	H335: May cause respiratory irritation	[3] [6]

Toxicological Information

While comprehensive toxicological properties have not been thoroughly investigated, the GHS classification provides a framework for understanding the acute toxicity of **2-**

Cyclopropylethanol.[\[1\]](#)

Exposure Route	Hazard Classification	Toxicological Endpoint & Value Range (Based on GHS Classification)
Oral	Acute Toxicity, Category 4	LD ₅₀ : > 300 mg/kg and ≤ 2000 mg/kg (Rat)
Inhalation	May cause respiratory irritation.	Data not available.
Dermal	Causes skin irritation.	Data not available.

Note: No specific LD₅₀ value for **2-Cyclopropylethanol** has been published. The value range provided is based on the criteria for GHS Acute Toxicity Category 4.

Experimental Protocols for Hazard Determination

The hazard classifications listed above are typically determined using standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the likely methodologies used.

Acute Oral Toxicity (OECD Guideline 423 - Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance, leading to its classification.

- Principle: It is a stepwise procedure using a small number of animals (typically rats) per step. The outcome of one step determines the dose for the next. The method aims to classify the chemical into a defined toxicity class based on the observed mortality.^{[4][7]}
- Methodology:
 - Animal Model: Healthy, young adult rats of a single sex (typically females) are used.^[4]
 - Dosing: The test substance is administered in a single oral dose via gavage. Dosing begins with a predetermined level based on available information (e.g., 300 mg/kg or 2000 mg/kg).^[8]

- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[8\]](#)
- Procedure: The test proceeds in a stepwise manner. If mortality is observed at a certain dose, the test is repeated with a lower dose. If no mortality is seen, a higher dose may be used. The number of animals affected at specific dose levels determines the final GHS classification.[\[7\]](#)

Acute Dermal Irritation (OECD Guideline 404)

This guideline assesses the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: The substance is applied in a single dose to a small area of the skin of an experimental animal (albino rabbit). The resulting skin reaction is evaluated at specific intervals.[\[3\]](#)[\[9\]](#)
- Methodology:
 - Animal Model: Healthy, young adult albino rabbits are typically used.[\[9\]](#)[\[10\]](#)
 - Application: Approximately 0.5 mL of the liquid substance is applied to a small patch of shaved skin (about 6 cm²). The area is covered with a gauze patch for a 4-hour exposure period.[\[11\]](#)
 - Observation: After the exposure period, the patch is removed, and the skin is cleaned. Skin reactions (erythema and edema) are graded at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.[\[11\]](#)
 - Classification: The substance is classified as a skin irritant based on the mean scores for erythema and edema.[\[9\]](#)

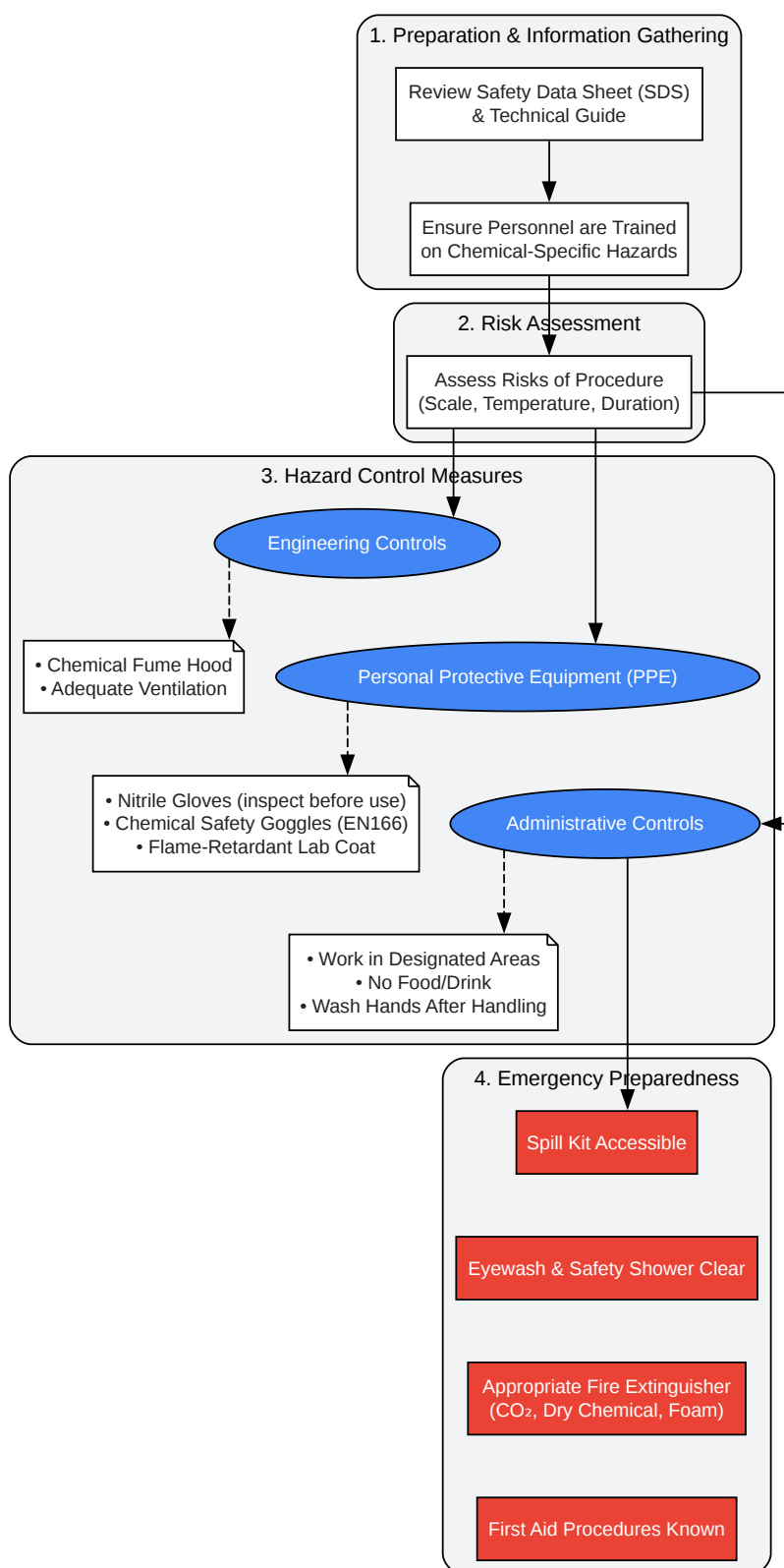
Acute Eye Irritation (OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (albino rabbit), with the other eye serving as a control.[\[12\]](#)[\[13\]](#)
- Methodology:
 - Animal Model: Healthy, adult albino rabbits are used.[\[12\]](#)
 - Application: A single dose (typically 0.1 mL for liquids) is instilled into the lower conjunctival sac of one eye. The eyelids are held together for a brief period.[\[5\]](#)
 - Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application. The cornea (opacity), iris, and conjunctiva (redness and swelling) are scored. Observations may continue for up to 21 days to determine the reversibility of any damage.[\[12\]](#)[\[13\]](#)
 - Classification: The substance is classified based on the severity and reversibility of the ocular lesions observed.[\[5\]](#)

Safe Handling and Storage

A systematic approach to handling hazardous chemicals is essential. The following diagram illustrates the logical workflow for ensuring safety when working with **2-Cyclopropylethanol**.



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Caption: Logical workflow for the safe handling of **2-Cyclopropylethanol**.

Precautions for Safe Handling

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood.
[\[1\]](#)
- Avoid Contact: Take measures to avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[\[1\]](#)
- Hygienic Practices: Wash hands thoroughly after handling and before breaks. Do not eat, drink, or smoke in the work area.[\[10\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition. Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[10\]](#)

Conditions for Safe Storage

- Container: Keep the container tightly closed and store in a dry, well-ventilated place.[\[10\]](#)
- Incompatibilities: Keep away from heat and sources of ignition.[\[10\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Cyclopropylethanol**.

Protection Type	Specification	Reference(s)
Eye/Face	Wear chemical safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.	[1]
Skin	Handle with chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use. Wear an impervious lab coat or clothing to prevent skin exposure.	[1][7]
Respiratory	For nuisance exposures, a P95 (US) or P1 (EU) respirator may be used. For higher-level protection or in case of insufficient ventilation, use an approved respirator with organic vapor cartridges (e.g., ABEK-P2).	[1]

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[1][14]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician if irritation persists.	[1][14]
Eye Contact	Immediately rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][14]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. Show the Safety Data Sheet to the doctor.	[1]

Fire Fighting Measures

2-Cyclopropylethanol is a flammable liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[7]

- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated.[7][15]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to cool unopened containers.[7]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors and contact with the substance. Wear appropriate personal protective equipment.[1]
- Environmental Precautions: Prevent the product from entering drains or waterways.[1]
- Containment and Cleaning: Soak up the spill with an inert absorbent material (e.g., sand, vermiculite). Place the material in a suitable, closed container for disposal.[1]

Disposal Considerations

- Product: Dispose of this material and its container through a licensed professional waste disposal service. Do not allow it to enter the sewage system. Burn in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated Packaging: Dispose of as unused product in accordance with local, state, and federal regulations.[1]

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